

Step-by-Step Guide for Handling Tetrabutylgermane in the Lab

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Compound of Interest

Compound Name: **Tetrabutylgermane**

Cat. No.: **B085935**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the safe handling and use of **Tetrabutylgermane** ($\text{Ge}(\text{C}_4\text{H}_9)_4$) in a laboratory setting. **Tetrabutylgermane** is an organometallic compound that requires careful handling due to its potential hazards. These protocols are designed to minimize risks and ensure the safety of laboratory personnel.

Properties of Tetrabutylgermane

Tetrabutylgermane is a colorless to light yellow liquid.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₆ Ge	[3]
Molecular Weight	301.1 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[1][2]
Density	0.93 g/mL at 25 °C	[3]
Boiling Point	>100 °C (lit.)	[3]
Flash Point	>110 °C / >230 °F	[1][3]
Refractive Index	n _{20/D} 1.455 (lit.)	[3]
Solubility	Insoluble in water.	[5]

Hazards and Safety Precautions

Tetrabutylgermane is classified as a hazardous substance. The primary hazards are summarized in the GHS classification table below. All personnel handling this compound must be thoroughly familiar with these hazards and the associated safety precautions.

GHS Hazard Classification

Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	Warning	
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning	

Source: Aggregated GHS information from multiple sources.[\[4\]](#)

Incompatible Materials

Tetrabutylgermane is incompatible with strong oxidizing agents.[\[1\]](#) Contact with these materials should be avoided to prevent vigorous reactions.



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Incompatible materials for **Tetrabutylgermane**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Tetrabutylgermane**. The minimum required PPE includes:

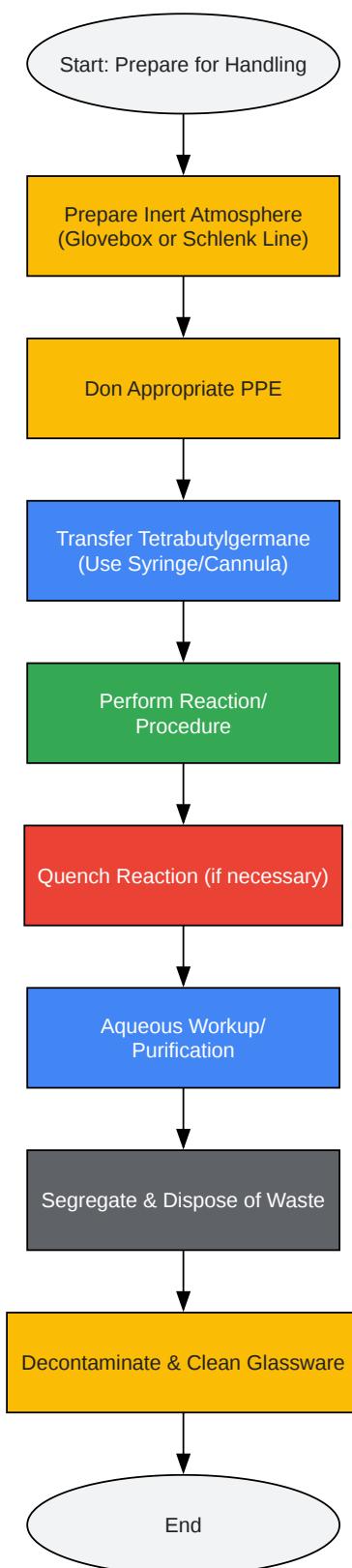
- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Nitrile gloves. Double-gloving is recommended.
- Body Protection: A flame-retardant lab coat.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood. If there is a risk of inhalation, a respirator with an appropriate cartridge should be used.

Experimental Protocols

Due to its air-sensitive nature, **Tetrabutylgermane** should be handled under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

General Handling Workflow

The following workflow outlines the general steps for safely handling **Tetrabutylgermane** in a laboratory setting.



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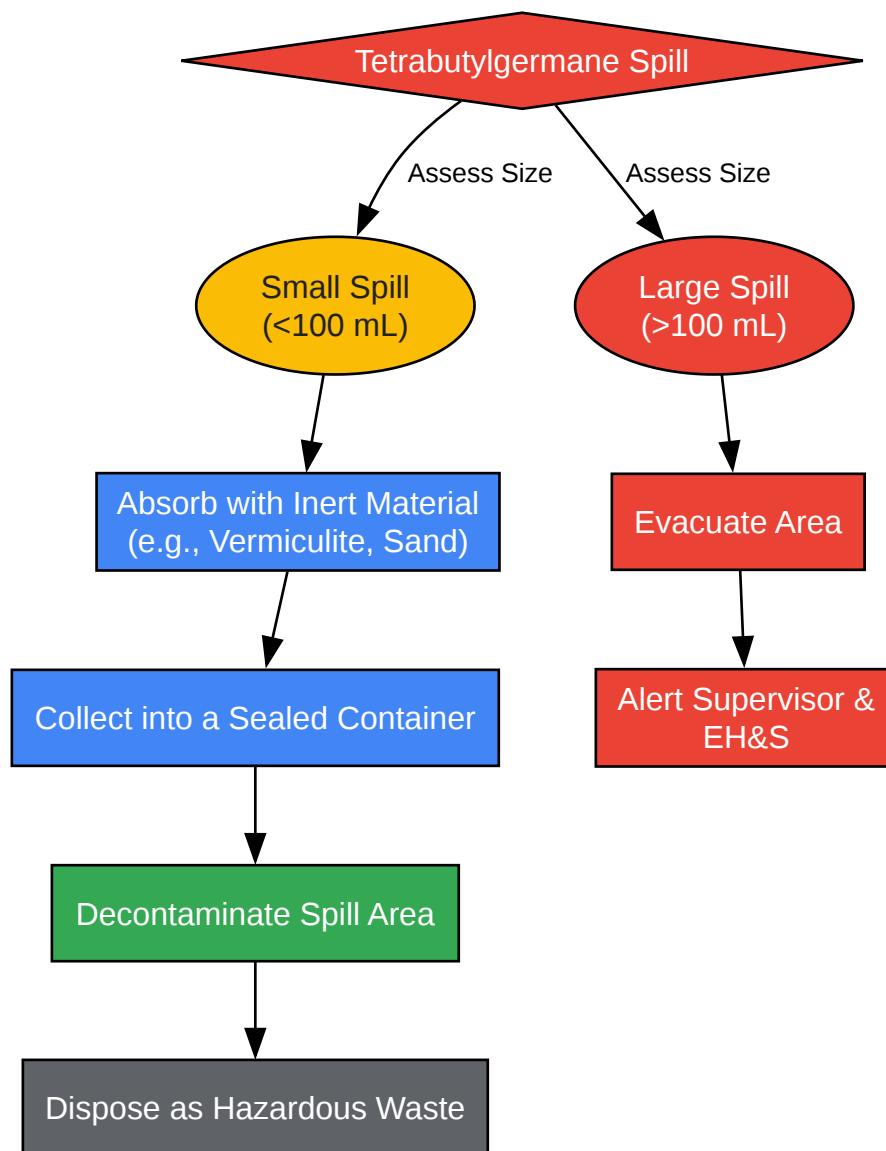
Workflow for handling **Tetrabutylgermane**.

Storage

Tetrabutylgermane should be stored in a tightly sealed container under an inert atmosphere. The storage area should be cool, dry, and well-ventilated, away from sources of ignition and incompatible materials.

Spill and Emergency Procedures

In the event of a spill, follow the procedures outlined in the decision tree below.



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Decision tree for **Tetrabutylgermane** spill response.

First Aid Measures:

- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[2]
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[1][2]
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
- If inhaled: Remove from exposure and move to fresh air. If not breathing, give artificial respiration. Get medical attention.[1][2]

Waste Disposal

All waste containing **Tetrabutylgermane** must be treated as hazardous waste.

Protocol for Waste Disposal:

- Segregation: Collect all liquid and solid waste contaminated with **Tetrabutylgermane** in a dedicated, properly labeled, and sealed container. Do not mix with other waste streams.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Tetrabutylgermane**," and the associated hazards (Flammable, Toxic).
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

Disclaimer: The information provided in this document is intended for use by trained laboratory personnel. All procedures should be performed in a controlled laboratory setting with appropriate safety measures in place. The user is responsible for conducting a thorough risk assessment before handling **Tetrabutylgermane**.

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